

A Comparative Guide to the Synthesis of Boc-L-alaninol

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Compound of Interest

Compound Name: *Boc-L-Alaninol*

Cat. No.: *B558388*

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This guide provides a comprehensive comparison of the two primary synthetic routes to **Boc-L-alaninol**, a critical chiral building block in pharmaceutical and peptide synthesis. The analysis is based on experimental data to facilitate the selection of the most suitable method for specific research and development needs.

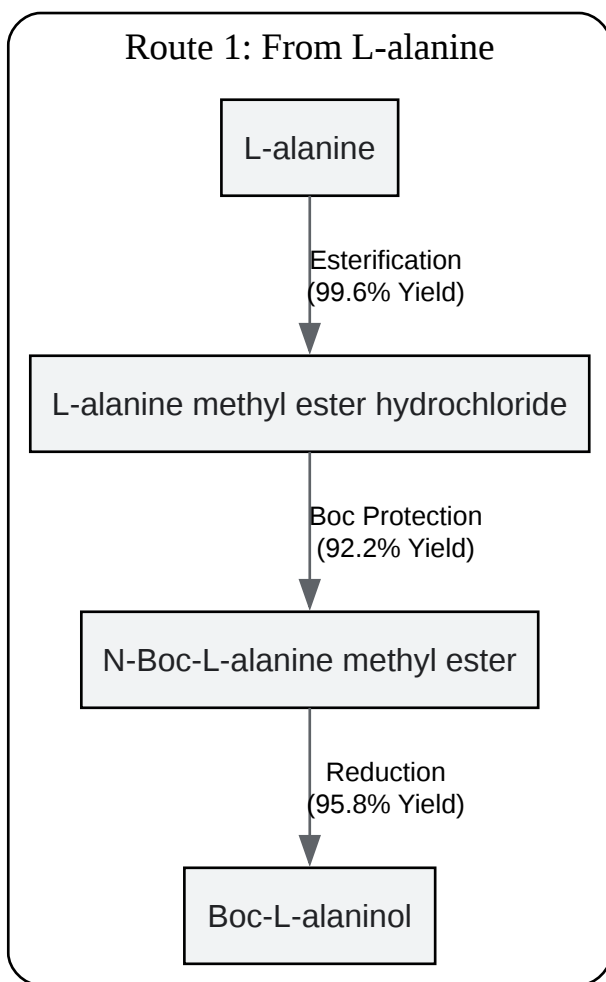
At a Glance: Performance Comparison of Synthesis Routes

The selection of a synthetic pathway for **Boc-L-alaninol** is a trade-off between the number of steps, overall yield, and the commercial availability of starting materials. Below is a summary of the key quantitative data for the two main routes.

Parameter	Route 1: From L-alanine	Route 2: From L-alaninol
Starting Material	L-alanine	L-alaninol
Number of Steps	3	1
Overall Yield	~88%	>95% (from L-alaninol)
Purity	High (>98%) after purification	High (>98%) after purification
Key Reagents	Thionyl chloride, Di-tert-butyl dicarbonate, Sodium borohydride, Calcium chloride	Di-tert-butyl dicarbonate, Triethylamine
Primary Advantage	Readily available and inexpensive starting material.	High-yielding, one-step process.
Primary Disadvantage	Multi-step process with a longer overall reaction time.	L-alaninol is a more expensive starting material than L-alanine.

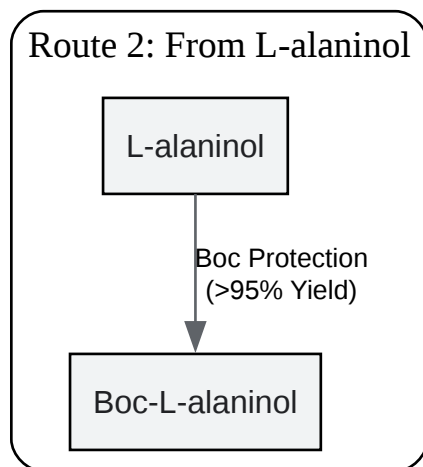
Visualizing the Synthetic Pathways

The following diagrams illustrate the logical flow of the two primary synthesis methods for **Boc-L-alaninol**.



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Caption: Synthesis of **Boc-L-alaninol** from L-alanine.



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